

N,O-Didesmethylvenlafaxine chemical structure and properties

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Compound of Interest

Compound Name: N,O-Didesmethylvenlafaxine

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An In-depth Technical Guide to N,O-Didesmethylvenlafaxine

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,O-Didesmethylvenlafaxine is a minor metabolite of the widely prescribed serotonin-norepinephrine reuptake inhibitor (SNRI), venlafaxine. Understanding the chemical structure and properties of venlafaxine's metabolites is crucial for a comprehensive understanding of its pharmacology, metabolism, and potential drug-drug interactions. This technical guide provides a detailed overview of the chemical structure, properties, and metabolic pathways related to **N,O-Didesmethylvenlafaxine**.

While this guide aims to be comprehensive, it is important to note that publicly available quantitative data on the specific pharmacological activity of **N,O-Didesmethylvenlafaxine** is limited. Much of the existing literature describes it as a minor and largely inactive metabolite. Furthermore, detailed experimental protocols for its synthesis and specific pharmacological assays are not readily available in peer-reviewed publications.

Chemical Structure and Identification

A critical point of clarification is the distinction between two isomeric didesmethylated metabolites of venlafaxine: **N,O-Didesmethylvenlafaxine** and N,N-Didesmethylvenlafaxine.



These isomers differ in the position of the methyl group removal.

- **N,O-Didesmethylvenlafaxine**: This metabolite results from the removal of one methyl group from the nitrogen atom (N-demethylation) and the methyl group from the methoxy group on the phenyl ring (O-demethylation).
- N,N-Didesmethylvenlafaxine: This metabolite is formed by the removal of both methyl groups from the nitrogen atom (N,N-demethylation), while the methoxy group on the phenyl ring remains intact.[1]

This guide focuses on **N,O-Didesmethylvenlafaxine**.

Chemical and Physical Properties

The following tables summarize the key chemical identifiers and computed physical properties for **N,O-Didesmethylvenlafaxine** and its related isomers for comparative purposes.

Table 1: Chemical Identification of Venlafaxine Metabolites

Identifier	N,O- Didesmethylvenlafaxine	N,N- Didesmethylvenlafaxine
IUPAC Name	4-[1-(1-hydroxycyclohexyl)-2- (methylamino)ethyl]phenol[2]	1-[2-amino-1-(4- methoxyphenyl)ethyl]cyclohex an-1-ol
CAS Number	135308-74-6[3]	93413-77-5
Molecular Formula	C15H23NO2	C15H23NO2[1]
SMILES String	CNCC(C1=CC=C(C=C1)O)C2(CCCCC2)O	COC1=CC=C(C=C1)C(CN)C2(CCCCC2)O[1]

Table 2: Computed Physicochemical Properties



Property	N,O- Didesmethylvenlafaxine	N,N- Didesmethylvenlafaxine
Molecular Weight	249.35 g/mol [2]	249.35 g/mol [1]
Topological Polar Surface Area	52.5 Ų	52.5 Ų
Hydrogen Bond Donor Count	3	2
Hydrogen Bond Acceptor Count	3	3
Rotatable Bond Count	5	5
LogP (Predicted)	2.1	2.5

Metabolic Pathway of Venlafaxine

Venlafaxine undergoes extensive metabolism in the liver, primarily mediated by cytochrome P450 (CYP) enzymes. The formation of **N,O-Didesmethylvenlafaxine** is a secondary metabolic step, occurring after the initial demethylation of venlafaxine to its primary metabolites, O-desmethylvenlafaxine (ODV) and N-desmethylvenlafaxine (NDV).[4]

N,O-Didesmethylvenlafaxine is formed through two main routes:

- O-demethylation of N-desmethylvenlafaxine: This reaction is catalyzed by CYP2D6 and to a lesser extent by CYP2C19.[5]
- N-demethylation of O-desmethylvenlafaxine: This step is primarily mediated by CYP2C19 and CYP3A4.[2]

Further metabolism of N,O-Didesmethylvenlafaxine can occur through glucuronidation.[4]





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Metabolic pathway of venlafaxine to **N,O-Didesmethylvenlafaxine**.

Pharmacological Properties

The pharmacological activity of **N,O-Didesmethylvenlafaxine** is reported to be significantly lower than that of the parent drug, venlafaxine, and its major active metabolite, O-desmethylvenlafaxine.[5][6] While venlafaxine and ODV are potent inhibitors of both serotonin (SERT) and norepinephrine (NET) reuptake, **N,O-Didesmethylvenlafaxine** is generally considered to be a minor, inactive metabolite.[7]

A comprehensive search of scientific literature did not yield specific quantitative data (e.g., IC_{50} or K_i values) for the binding affinity of **N,O-Didesmethylvenlafaxine** to SERT and NET. This lack of data prevents a direct quantitative comparison with venlafaxine and its other metabolites in this guide.

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of N,O-

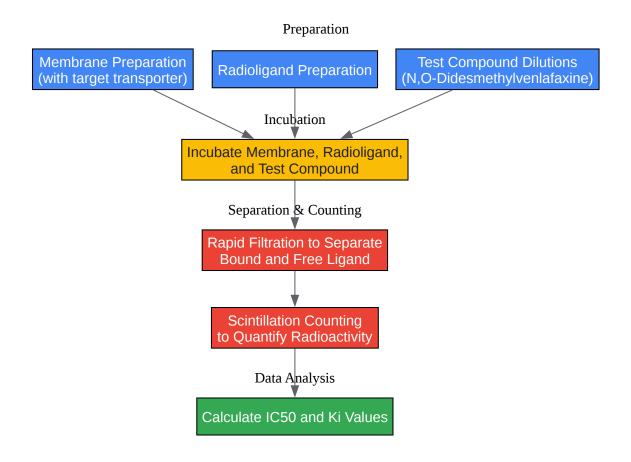
Didesmethylvenlafaxine as a reference standard are not readily available in the public domain. However, general synthetic strategies for venlafaxine and its impurities often involve multi-step processes that could potentially be adapted for the targeted synthesis of this specific metabolite. One plausible, though not explicitly detailed, approach could involve the N-methylation of a suitable precursor.

Similarly, specific and detailed protocols for in vitro and in vivo pharmacological characterization of **N,O-Didesmethylvenlafaxine** are not extensively published. However, a general workflow for assessing the binding affinity of a compound to neurotransmitter transporters using a radioligand binding assay is described below.

General Experimental Workflow: Radioligand Binding Assay

This diagram illustrates a typical workflow for determining the binding affinity of a test compound like **N,O-Didesmethylvenlafaxine** to a target receptor or transporter.





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General workflow for a radioligand binding assay.

Conclusion

N,O-Didesmethylvenlafaxine is a minor, secondary metabolite of venlafaxine, formed through the further metabolism of O-desmethylvenlafaxine and N-desmethylvenlafaxine by CYP enzymes. While its chemical structure and position in the metabolic cascade are well-defined, there is a notable lack of quantitative data regarding its pharmacological activity. The available evidence suggests it is significantly less active than venlafaxine and its primary active metabolite. For researchers and drug development professionals, **N,O-**



Didesmethylvenlafaxine serves as an important marker in comprehensive pharmacokinetic and drug metabolism studies of venlafaxine. Further research is warranted to fully quantify its pharmacological profile and to develop standardized synthetic and analytical protocols.

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